

WIKI4 Key Data and Handling

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Compound Focus: WIKI4

Cat. No.: S548514

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The core stability of **WIKI4** as a compound is not frequently reported as an issue in literature. The main challenges involve its proper handling and interpretation of experimental results.

Property	Specification / Recommendation
Molecular Weight	521.59 g/mol [1]
Solubility	6.8 mg/mL (13.04 mM) in DMSO. Solution requires ultrasonic treatment and warming [1].
Storage (Powder)	-20°C for 3 years; 4°C for 2 years [1].
Storage (Solution)	-80°C for 2 years; -20°C for 1 year. Avoid repeated freeze-thaw cycles [1].
IC ₅₀ (TNKS2)	26 nM [2] [1]
IC ₅₀ (Wnt/β-catenin)	Half-maximal response dose of 75 nM [2] [1]
IC ₅₀ (Cytotoxicity in SCLC)	0.02 μM [1]

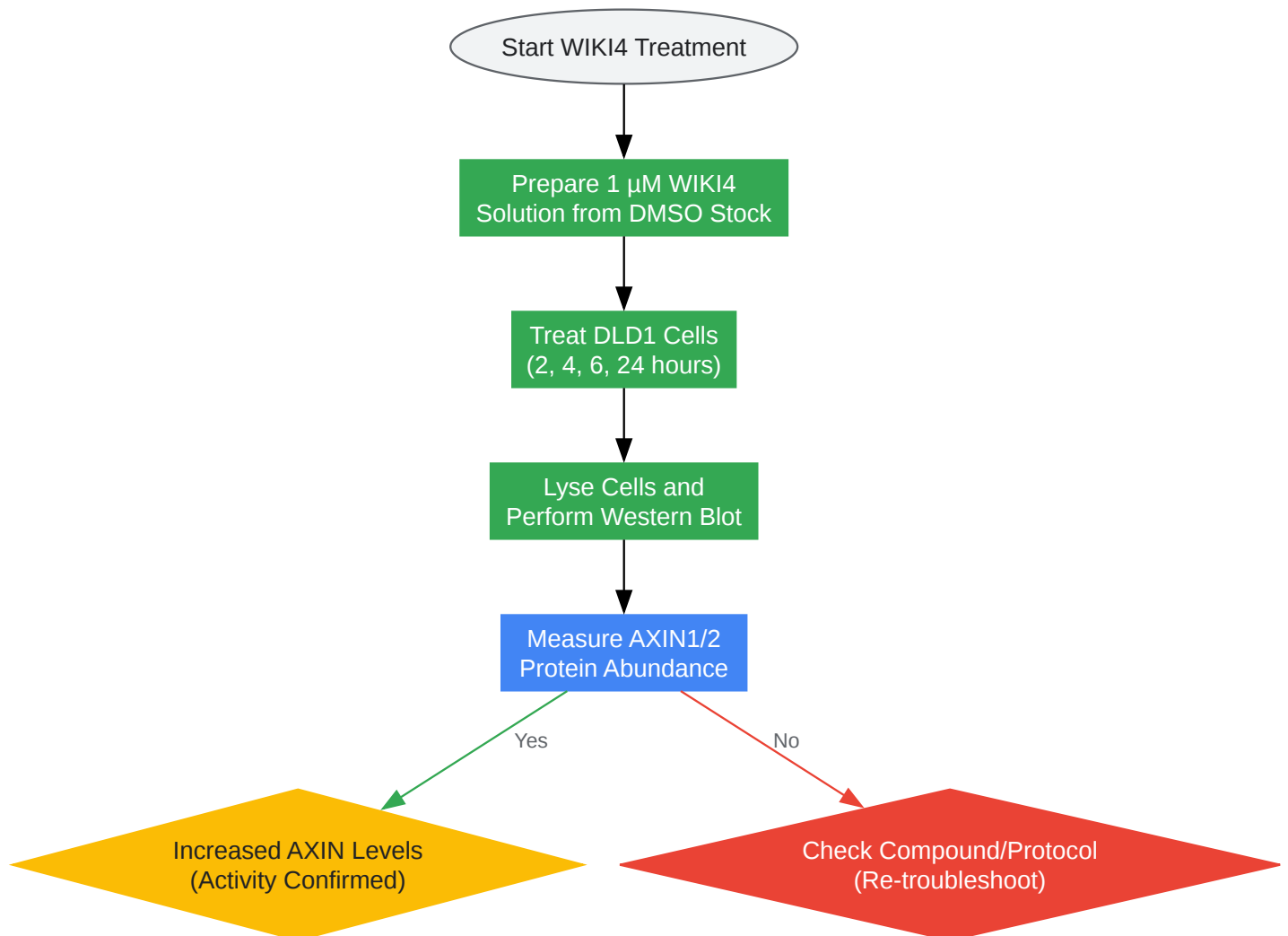
Troubleshooting Common Experimental Issues

Here are solutions to common problems you might encounter.

Problem	Possible Cause	Solution
Inconsistent biological activity	Degraded compound from improper storage, inaccurate solution preparation.	Use fresh DMSO for stock solutions, aliquot to minimize freeze-thaw cycles, validate concentration with dose-response curves [1].
Precipitation in assay buffer	Low aqueous solubility after dilution from DMSO stock.	Ensure final DMSO concentration is tolerated by cells (typically <0.5%). Add compound to buffer with vigorous mixing, consider using a detergent [1].
Inability to replicate published findings on AXIN1/2 stabilization	Insufficient treatment time or concentration.	Confirm WIKI4 activity in your system: treat DLD1 cells with 1 μ M WIKI4 for 2-6 hours and perform Western Blot analysis for AXIN1 and AXIN2 [2].

Validating WIKI4 Activity in Your Experiment

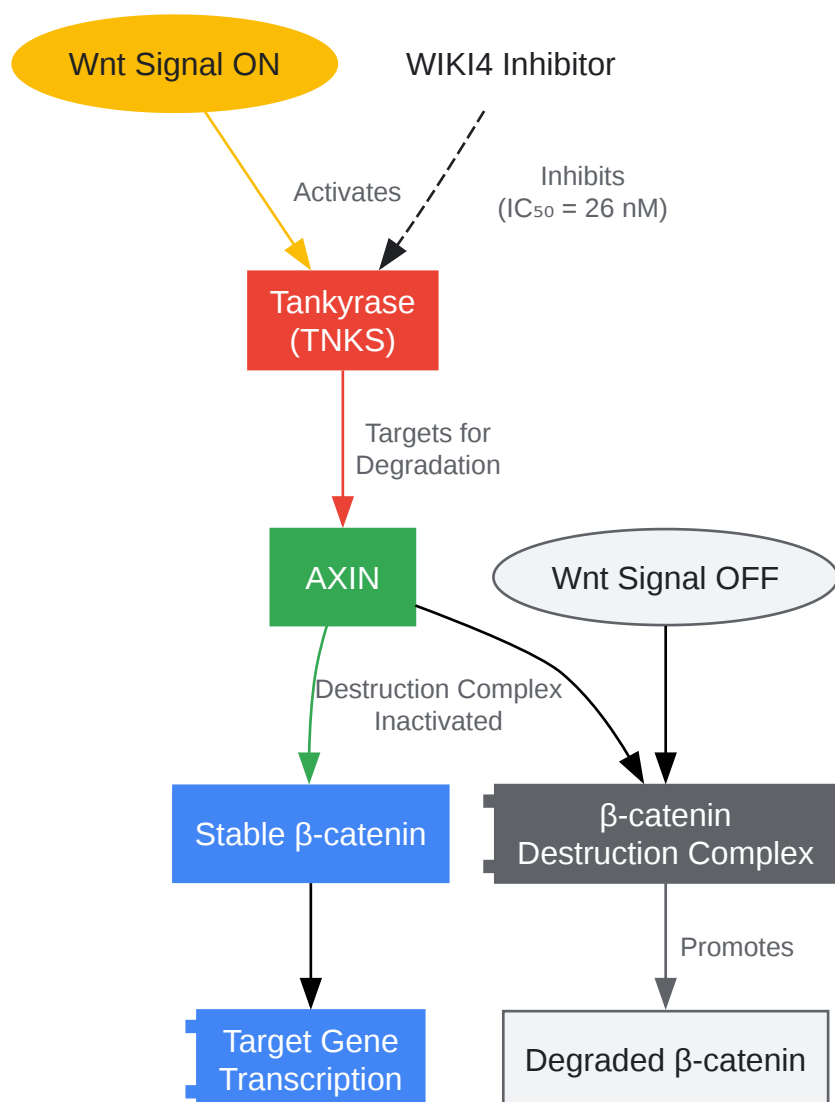
Before troubleshooting complex phenotypes, confirm **WIKI4** is working in your system by monitoring AXIN protein levels, a direct downstream effect.



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WIKI4 Mechanism of Action in the Wnt/ β -catenin Pathway

Understanding the molecular mechanism helps in designing and interpreting your experiments. The diagram below illustrates how **WIKI4** targets the pathway.



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Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing WIKI4 stock solutions? DMSO is the recommended solvent. A typical stock concentration is 10 mM, which can be prepared by dissolving the solid compound in DMSO. The solution may require ultrasonic treatment and warming to fully dissolve [1].

Q2: How should I store WIKI4 to ensure its long-term stability? For long-term stability:

- **Powder:** Store at -20°C, where it is stable for at least 3 years [1].

- **Stock Solution:** Aliquot and store at -80°C (stable for 2 years) or -20°C (stable for 1 year). Avoid repeated freeze-thaw cycles to prevent degradation [1].

Q3: What is a key biomarker I can use to confirm WIKI4 is active in my cell-based assay? A robust biomarker is the stabilization of AXIN1 and AXIN2 proteins. You can treat cells like DLD1 colorectal carcinoma cells with 1 µM **WIKI4** and observe a significant increase in AXIN1 and AXIN2 protein levels via Western Blot within 2 to 6 hours [2].

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References

1. WIKI4 | Tankyrase Inhibitor [medchemexpress.com]
2. WIKI4, a Novel Inhibitor of Tankyrase and Wnt/ β -Catenin ... [pmc.ncbi.nlm.nih.gov]

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